

Solubility of Hypericin-d10 in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: *Hypericin-d10*

Cat. No.: *B12423578*

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This technical guide provides a comprehensive overview of the solubility of **Hypericin-d10** in various organic solvents. Due to the limited availability of direct solubility data for the deuterated form, this document leverages data from its non-deuterated counterpart, Hypericin, under the assumption of comparable solubility profiles. Deuteration is generally not expected to significantly alter the fundamental solubility of a molecule in common organic solvents.

Core Data Presentation: Solubility of Hypericin

The following table summarizes the known solubility of Hypericin in a range of organic solvents. This data provides a strong foundational reference for working with **Hypericin-d10**.

Solvent	Solubility	Remarks
Dimethyl Sulfoxide (DMSO)	~30 mg/mL[1]	A stock solution can be prepared by dissolving in DMSO.[1]
Dimethylformamide (DMF)	~30 mg/mL[1]	Similar to DMSO, suitable for creating stock solutions.[1]
Ethanol	Slightly soluble[1]	Soluble in 100% ethanol.[2]
Methanol	37.17 µg/mL[3]	Soluble in 100% methanol.[2]
Methanol-Pyridine (99:1, v/v)	320.91 µg/mL[3]	The addition of pyridine significantly enhances solubility.[3]
1 N NaOH	10 mg/mL	Forms a very dark green solution.
Pyridine and other organic bases	Freely soluble	Yields cherry-red solutions with red fluorescence.
Aqueous Buffers	Sparingly soluble[1]	For maximum solubility, first dissolve in DMSO then dilute with the aqueous buffer.[1]
Water	Insoluble	Forms non-fluorescent aggregates.[2]

Experimental Protocol: Determination of Equilibrium Solubility

This section outlines a general protocol for determining the equilibrium solubility of a compound like **Hypericin-d10** in an organic solvent, a method often referred to as the shake-flask method.

Objective: To determine the saturation concentration of **Hypericin-d10** in a specific organic solvent at a controlled temperature.

Materials:

- **Hypericin-d10** (solid)
- Selected organic solvent (e.g., DMSO, Ethanol)
- Vials with screw caps
- Orbital shaker or vortex mixer
- Constant temperature incubator or water bath
- Analytical balance
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis)
- Volumetric flasks and pipettes

Procedure:

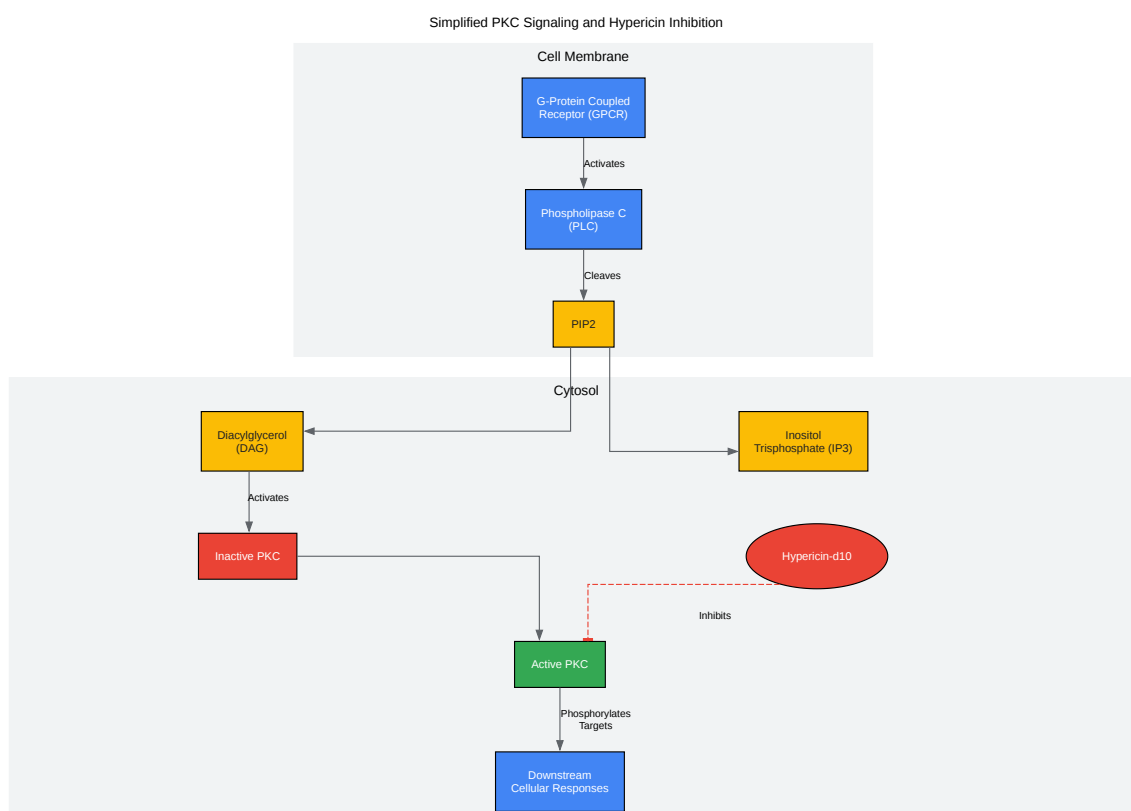
- **Preparation of Supersaturated Solutions:** Add an excess amount of solid **Hypericin-d10** to a series of vials. The exact amount should be more than what is expected to dissolve.
- **Solvent Addition:** Add a precise volume of the selected organic solvent to each vial.
- **Equilibration:** Securely cap the vials and place them in a constant temperature incubator on an orbital shaker. Allow the mixture to equilibrate for a set period (e.g., 24-48 hours). The temperature should be maintained at a standard value, such as 25°C.
- **Phase Separation:** After equilibration, remove the vials and allow the undissolved solid to settle. For finer separation, centrifuge the vials at a high speed to pellet any remaining solid.
- **Sample Dilution:** Carefully pipette a known aliquot of the clear supernatant. Dilute this aliquot with the same organic solvent to a concentration that falls within the linear range of the analytical method (e.g., HPLC).

- Quantification: Analyze the diluted samples using a validated HPLC method to determine the concentration of **Hypericin-d10**.
- Data Analysis: Calculate the solubility as the average concentration from the replicate vials. The result is typically expressed in mg/mL or µg/mL.

Mandatory Visualization

Signaling Pathway: Hypericin as a Protein Kinase C (PKC) Inhibitor

Hypericin is a known inhibitor of Protein Kinase C (PKC), a key enzyme in many cellular signaling pathways. The following diagram illustrates a simplified representation of this inhibitory action.



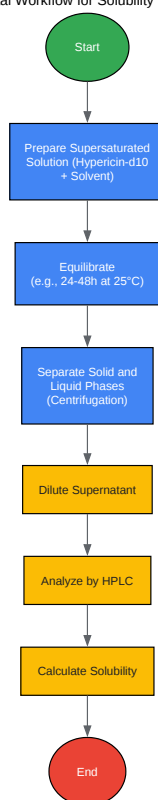
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Caption: Inhibition of Protein Kinase C (PKC) by **Hypericin-d10**.

Experimental Workflow: Solubility Determination

The following diagram outlines the key steps in the experimental workflow for determining the solubility of **Hypericin-d10**.

Experimental Workflow for Solubility Determination



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Caption: Workflow for determining the solubility of **Hypericin-d10**.

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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- 2. adipogen.com [adipogen.com]
- 3. Solubility of hypericin in methanol and methanol-pyridine - PubMed [pubmed.ncbi.nlm.nih.gov]
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